

Lack of Scientific Data on the Anticancer Properties of Parvisoflavanone

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Compound of Interest

Compound Name: *Parvisoflavanone*

Cat. No.: *B12098347*

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A comprehensive search of scientific literature and chemical databases reveals that while **Parvisoflavanone** is a recognized chemical compound, there is currently no published research available on its anticancer properties.

Parvisoflavanone is identified in the PubChem database with the Chemical Abstracts Service (CAS) Registry Number 209520-20-9 and the IUPAC name 5,7-dihydroxy-3-(4-hydroxy-2,3-dimethoxyphenyl)-2,3-dihydrochromen-4-one.[1] It belongs to the isoflavanone class of flavonoids.[1]

Despite its chemical definition, extensive searches for its biological activity, particularly in the context of cancer, have yielded no specific results. Scientific studies detailing its effects on cancer cell lines, signaling pathways, apoptosis, or cell cycle arrest do not appear in the public domain. Consequently, it is not possible to provide the requested in-depth technical guide, including quantitative data, experimental protocols, and signaling pathway diagrams, for **Parvisoflavanone**.

Related Compounds from *Dalbergia parviflora*

The name "**Parvisoflavanone**" may suggest a connection to the plant species *Dalbergia parviflora*, a known source of various isoflavonoids. Research on extracts from this plant has led to the isolation of several related compounds, and some have been evaluated for their biological effects.

For instance, a study on the heartwood of *Dalbergia parviflora* isolated numerous isoflavones, isoflavanones, and other flavonoids.[2][3] Compounds such as genistein, biochanin A, and tectorigenin, which were isolated from the plant, were found to stimulate the proliferation of estrogenic-responsive human breast cancer cells (MCF-7 and T47D).[2][3] Another study on the stems of the same plant identified a new isoflavone, dalparvone, and reported that another isolated isoflavan exhibited strong cytotoxicity against KB and NCI-H187 cancer cell lines.[4]

However, these studies do not mention "**Parvisoflavanone**" specifically, and the observed activities are for other distinct molecules.

General Anticancer Properties of Flavonoids

Flavonoids, as a broad class of natural compounds, are widely studied for their potential health benefits, including anticancer activities.[5][6] Many flavonoids, such as the isoflavone genistein and the flavone apigenin, have been shown to exert anticancer effects through various mechanisms:

- Induction of Apoptosis: Triggering programmed cell death in cancer cells.[5]
- Cell Cycle Arrest: Halting the uncontrolled division of cancer cells.[5]
- Inhibition of Angiogenesis: Preventing the formation of new blood vessels that supply tumors. [7]
- Modulation of Signaling Pathways: Interfering with pathways crucial for cancer cell survival and proliferation, such as PI3K/Akt, MAPK, and NF-κB.[5][6]

Conclusion

Due to the absence of specific scientific literature on the anticancer properties of **Parvisoflavanone**, the creation of a detailed technical guide as requested is not feasible. The core requirements for quantitative data, experimental protocols, and signaling pathway visualizations cannot be met.

For researchers, scientists, and drug development professionals interested in this area, it may be more productive to focus on well-researched isoflavones with established anticancer

profiles, such as Genistein, Daidzein, or Alpinumisoflavone, for which extensive data is available.

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